

Controlling N-nitroso-vortioxetine in Pharmaceutical Quality Control: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-nitroso-vortioxetine*

CAS No.: 2925447-38-5

Cat. No.: B15813911

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In response to the growing regulatory scrutiny surrounding nitrosamine impurities in pharmaceutical products, this document provides detailed application notes and protocols for the use of **N-nitroso-vortioxetine** reference standard in the quality control of vortioxetine. These guidelines are intended for researchers, scientists, and drug development professionals to ensure the safety and quality of vortioxetine drug substances and products.

N-nitroso-vortioxetine is a nitrosamine drug substance-related impurity (NDSRI) that can form during the manufacturing process or storage of vortioxetine.^{[1][2]} Due to the classification of many nitrosamines as probable human carcinogens, regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent limits for their presence in pharmaceuticals.^{[3][4][5]} The FDA has set an acceptable intake (AI) limit of 400 ng/day for **N-nitroso-vortioxetine**, which is classified as a Potency Category 3 NDSRI.^{[1][6]}

The use of a well-characterized **N-nitroso-vortioxetine** reference standard is essential for the development, validation, and routine application of analytical methods to detect and quantify this impurity at trace levels.^{[6][7]} This ensures that vortioxetine-containing medicines are safe for patient use.

Application Notes

The **N-nitroso-vortioxetine** reference standard is primarily used in the following applications:

- **Analytical Method Development:** To establish sensitive and specific analytical methods, such as Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS), for the identification and quantification of **N-nitroso-vortioxetine**.^[1]
- **Method Validation:** To validate the performance of analytical methods according to the International Council for Harmonisation (ICH) Q2(R1) guidelines, including parameters like specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).^{[3][8]}
- **Quality Control (QC) Testing:** For routine batch release testing of vortioxetine active pharmaceutical ingredient (API) and finished drug products to ensure compliance with regulatory limits.^[7]
- **Stability Studies:** To monitor the formation of **N-nitroso-vortioxetine** under various storage conditions and establish appropriate shelf-life for the drug product.

Quantitative Data Summary

Accurate quantification of **N-nitroso-vortioxetine** is critical. The following table summarizes key quantitative data from a validated Ultra-Fast Liquid Chromatography-Mass Spectrometry (UFLC-MS) method for the analysis of **N-nitroso-vortioxetine** in vortioxetine hydrobromide API.^[8]

Parameter	Value	Reference
Limit of Detection (LOD)	0.660 ppm	[8]
Limit of Quantification (LOQ)	1.995 ppm	[8]
Correlation Coefficient (r^2)	0.99964	[8]
Recovery	92.42% to 104.54%	[8]
Precision (%RSD)	1.07%	[8]

Experimental Protocols

Below are detailed protocols for the analysis of **N-nitroso-vortioxetine**. These protocols are based on established methods for nitrosamine analysis and a specific UFLC-MS method for **N-nitroso-vortioxetine**.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Protocol 1: UFLC-MS Method for N-nitroso-vortioxetine in Vortioxetine API

This protocol is adapted from a validated method for the analysis of **N-nitroso-vortioxetine** in vortioxetine hydrobromide API.[\[8\]](#)

1. Materials and Reagents:

- **N-nitroso-vortioxetine** reference standard
- Vortioxetine Hydrobromide API
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (Milli-Q or equivalent)
- 0.22 μ m PVDF syringe filters

2. Standard Solution Preparation:

- **Stock Solution:** Accurately weigh and dissolve an appropriate amount of **N-nitroso-vortioxetine** reference standard in methanol to obtain a stock solution of a known concentration (e.g., 100 µg/mL).
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with a suitable diluent (e.g., methanol/water mixture) to concentrations ranging from the LOQ to approximately 150% of the specification limit. A typical concentration for a standard solution is 0.04 µg/mL with respect to the test concentration.[8]

3. Sample Preparation:

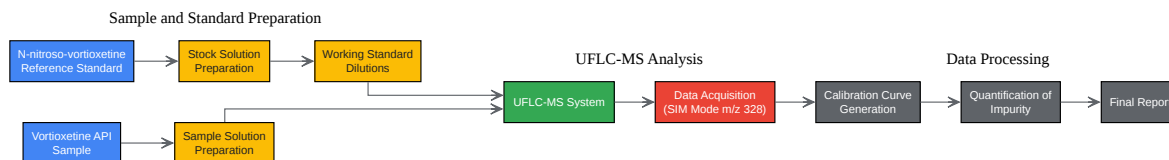
- Accurately weigh approximately 50.0 mg of the vortioxetine hydrobromide API test sample into a 25 mL volumetric flask.[8]
- Dissolve and dilute to volume with the diluent to achieve a final concentration of about 2.0 mg/mL.[8]
- Filter the solution through a 0.22 µm PVDF syringe filter into an HPLC vial.[8]

4. UFLC-MS Parameters:

Parameter	Condition
LC System	UFLC system with a single quadrupole MS detector[8]
Column	ACQUITY CSH 2.1 μ m Phenyl-Hexyl, 100 mm x 1.7 μ m[8]
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Optimized to separate N-nitroso-vortioxetine from the API and other impurities.
Flow Rate	Typically 0.3 - 0.5 mL/min
Column Temperature	40°C
Injection Volume	5 - 10 μ L
MS System	Single Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI) Positive
Monitored Ion (SIM)	m/z 328[8]

5. Data Analysis:

- Quantify the amount of **N-nitroso-vortioxetine** in the sample by comparing the peak area of the analyte to the calibration curve generated from the working standard solutions.



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Caption: UFLC-MS analysis workflow for **N-nitroso-vortioxetine**.

Protocol 2: General LC-MS/MS Method for Nitrosamine Screening in Drug Products

This protocol provides a general approach for screening nitrosamine impurities, including **N-nitroso-vortioxetine**, in finished drug products. Method optimization and validation are required for specific drug product formulations.

1. Materials and Reagents:

- **N-nitroso-vortioxetine** reference standard
- Vortioxetine tablets
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Dichloromethane (DCM)
- Formic acid (LC-MS grade)
- Ammonium formate
- Water (Milli-Q or equivalent)
- 0.22 µm PVDF syringe filters

2. Standard Solution Preparation:

- As described in Protocol 1.

3. Sample Preparation (for Tablets):

- Weigh and finely powder a representative number of vortioxetine tablets.

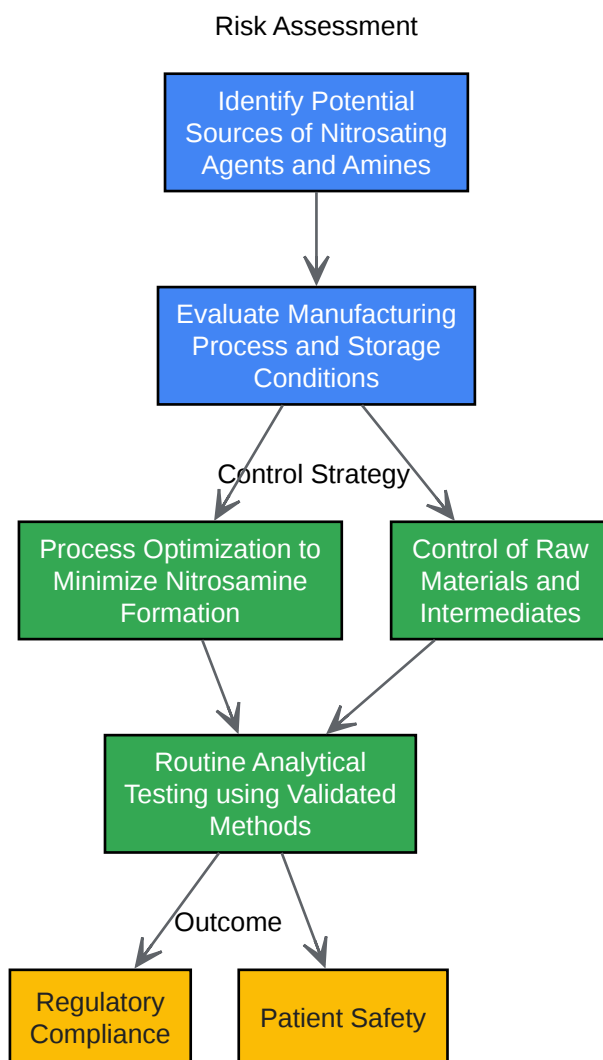
- Accurately weigh a portion of the powdered tablets equivalent to a specific amount of the API (e.g., 100 mg) into a centrifuge tube.
- Add a suitable extraction solvent (e.g., methanol or a mixture of DCM and water).
- Vortex or sonicate for a specified time to ensure complete extraction of the API and any potential impurities.
- Centrifuge the sample to pellet the excipients.
- Filter the supernatant through a 0.22 μm PVDF syringe filter into an HPLC vial.

4. LC-MS/MS Parameters:

Parameter	Condition
LC System	High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
Column	C18 or Phenyl-Hexyl stationary phase, suitable for polar and non-polar analytes
Mobile Phase A	10 mM Ammonium formate with 0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile/Methanol
Gradient	Optimized for the separation of multiple nitrosamines
Flow Rate	Dependent on column dimensions (e.g., 0.4 mL/min for a 2.1 mm ID column)
Column Temperature	30 - 50°C
Injection Volume	1 - 10 µL
MS System	Triple Quadrupole Mass Spectrometer (TQ-MS)
Ionization Mode	Electrospray Ionization (ESI) Positive or Atmospheric Pressure Chemical Ionization (APCI)
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	Specific precursor and product ions for N-nitroso-vortioxetine and other target nitrosamines

5. Data Analysis:

- Identify and quantify **N-nitroso-vortioxetine** based on its specific MRM transition and retention time, comparing the response to the calibration curve.



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Caption: Logical workflow for nitrosamine impurity risk mitigation.

Conclusion

The control of **N-nitroso-vortioxetine** is a critical aspect of ensuring the quality and safety of vortioxetine-containing pharmaceuticals. The use of a qualified reference standard is fundamental for the accurate and reliable quantification of this impurity. The protocols and information provided herein offer a comprehensive guide for the implementation of robust quality control strategies to monitor and control **N-nitroso-vortioxetine**, thereby ensuring compliance with global regulatory expectations and safeguarding patient health.

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